

Technical Guide: 2,4-Dibromobutanoic Acid

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Compound of Interest

Compound Name: 2,4-Dibromobutanoic acid

Cat. No.: B1590518

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Abstract

This technical guide provides a comprehensive overview of **2,4-Dibromobutanoic acid**, a halogenated carboxylic acid utilized as a key intermediate in advanced organic synthesis. The document details its fundamental physicochemical properties, with a focus on its molecular weight. Furthermore, it outlines its application in synthetic pathways, particularly in the production of biologically significant molecules. This guide serves as a technical resource for professionals engaged in chemical research and pharmaceutical development.

Physicochemical Properties

2,4-Dibromobutanoic acid, also known as 2,4-dibromobutyric acid, is a chemical compound with the molecular formula $C_4H_6Br_2O_2$.^[1] Its structure features a four-carbon butanoic acid backbone with bromine atoms substituted at the alpha (C2) and gamma (C4) positions. This bifunctional nature makes it a versatile building block in chemical synthesis.^[2] The key quantitative properties of this compound are summarized in the table below.

Property	Value	Reference(s)
Molecular Weight	245.90 g/mol	[1]
Molecular Formula	C ₄ H ₆ Br ₂ O ₂	[1][3]
CAS Number	63164-16-9	[1][3]
IUPAC Name	2,4-dibromobutanoic acid	[1]
Density (Predicted)	2.121 ± 0.06 g/cm ³	[4]
Boiling Point (Predicted)	294.1 ± 25.0 °C at 760 mmHg	[4]
pKa (Predicted)	2.66 ± 0.10	[4]
Canonical SMILES	C(CBr)C(C(=O)O)Br	[1]
Monoisotopic Mass	243.87345 Da	[1]

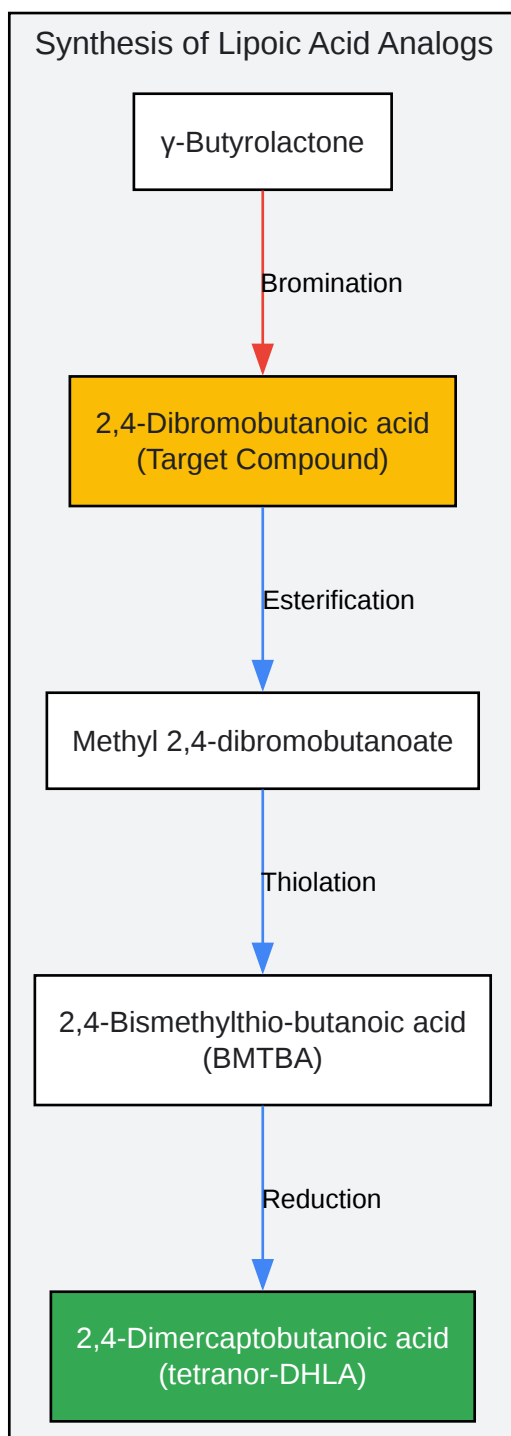
Synthesis and Applications

2,4-Dibromobutanoic acid is primarily utilized as an intermediate and building block in the synthesis of more complex molecules, including active pharmaceutical ingredients (APIs) and agrochemicals.[2] The two bromine atoms at different positions provide reactive sites for various nucleophilic substitution reactions, enabling the construction of diverse molecular architectures.

Role in the Synthesis of Lipoic Acid Derivatives

A notable application of **2,4-Dibromobutanoic acid** is in the synthesis of derivatives of lipoic acid, a compound known for its antioxidant and anti-inflammatory properties.[5] The synthetic pathway involves the transformation of **2,4-Dibromobutanoic acid** into compounds like 2,4-bismethylthio-butanoic acid (BMTBA) and subsequently to 2,4-dimercaptobutanoic acid (tetranor-DHLA), which have demonstrated biological activity.[5]

The general workflow for this synthesis is illustrated in the diagram below.



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Caption: Synthetic pathway to lipoic acid analogs via **2,4-Dibromobutanoic acid**.

Experimental Protocol Context: Synthesis of Lipoic Acid Derivatives

While a detailed, step-by-step protocol for the synthesis of **2,4-Dibromobutanoic acid** itself is not readily available in public literature, its subsequent use is documented. The following outlines the conceptual steps for its conversion based on the pathway illustrated above^[5].

Objective: To synthesize 2,4-dimercaptobutanoic acid (tetranor-DHLA) using **2,4-Dibromobutanoic acid** as a key intermediate.

Step 1: Esterification of **2,4-Dibromobutanoic acid**

- **Reaction:** The carboxylic acid group of **2,4-Dibromobutanoic acid** is converted to a methyl ester, typically using methanol in the presence of an acid catalyst (e.g., H_2SO_4) under reflux conditions. This protects the carboxylic acid and prevents side reactions in the subsequent step.
- **Product:** Methyl 2,4-dibromobutanoate.

Step 2: Nucleophilic Substitution (Thiolation)

- **Reaction:** The esterified intermediate, methyl 2,4-dibromobutanoate, is reacted with a sulfur-based nucleophile, such as sodium methanethiolate (NaSMe). This results in the displacement of both bromine atoms to form thioether linkages.
- **Product:** 2,4-Bismethylthio-butanoic acid (BMTBA), after hydrolysis of the ester.

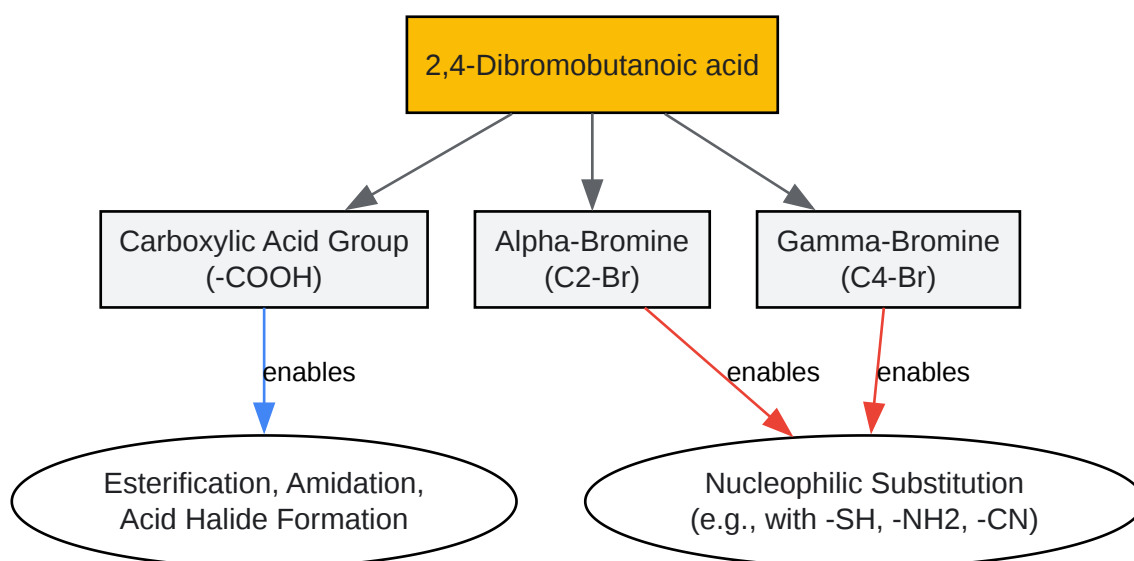
Step 3: Reduction to Dithiol

- **Reaction:** The thioether groups in BMTBA are reduced to thiol groups. This can be achieved using a strong reducing agent, such as sodium in liquid ammonia.
- **Final Product:** 2,4-Dimercaptobutanoic acid (tetranor-DHLA).

Note: Each step would require appropriate solvent selection, temperature control, work-up procedures (e.g., extraction, washing), and purification techniques (e.g., chromatography, distillation) to isolate and purify the desired products.

Logical Relationships in Synthesis

The utility of **2,4-Dibromobutanoic acid** is fundamentally linked to the reactivity of its functional groups. The logical relationship between its structure and its role as a synthetic intermediate is visualized below.



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Caption: Functional group reactivity map for **2,4-Dibromobutanoic acid**.

This diagram illustrates that the synthetic versatility of the molecule stems from three primary reactive sites: the carboxylic acid group and the two bromine substituents, which can undergo different classes of reactions, often independently, to build molecular complexity.

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